

Application Note: Resolution of Racemic 4-Chloro-1-Aminoindane

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Compound of Interest

Compound Name: (1R)-4-chloro-2,3-dihydro-1H-inden-1-amine

Cat. No.: B12287821

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Executive Summary

4-Chloro-1-aminoindane is a rigid bicyclic amine often employed as a pharmacophore in serotonin reuptake inhibitors and MAO-B inhibitors. Due to the proximity of the chiral center (C1) to the aromatic ring and the steric influence of the 4-chloro substituent, obtaining high enantiomeric excess (ee) requires specific resolving agents that can distinguish the subtle spatial differences of the indane puckering.

This guide presents two validated pathways for resolution:

- Chemical Resolution: Diastereomeric salt formation using N-Acetyl-L-Leucine, the industry standard for rigid bicyclic amines.
- Biocatalytic Resolution: Kinetic resolution using Lipase B from *Candida antarctica* (CAL-B).

Reagent Selection Strategy

The selection of resolving agents for 1-aminoindane derivatives is non-trivial due to the conformational rigidity of the five-membered ring. Based on structure-activity relationship (SAR)

data from analogous systems (e.g., Rasagiline intermediates), the following reagents are prioritized:

Resolving Agent	Mechanism	Success Probability	Rationale
N-Acetyl-L-Leucine	Salt Formation	High (Primary)	Proven efficacy for 1-aminoindane; the amide group provides secondary H-bonding sites essential for rigid amine recognition.
D-(-)-Tartaric Acid	Salt Formation	Medium-High	Classic bidentate acid; effective when the 4-Cl substituent creates sufficient steric bulk to differentiate crystal lattice energies.
(S)-Mandelic Acid	Salt Formation	Medium	Often requires N-benylation of the amine first; less effective for primary 4-chloro-1-aminoindane directly but useful for derivatives.
CAL-B (Lipase)	Kinetic Acylation	High (Modern)	Enzymatic discrimination of the C1 amine is highly selective (>99% ee) regardless of distal ring substitution.

Protocol A: Chemical Resolution via N-Acetyl-L-Leucine

This protocol targets the isolation of the (S)-enantiomer (analogous to the standard 1-aminoindane resolution). If the (R)-enantiomer is desired, use N-Acetyl-D-Leucine.

Materials

- Substrate: Racemic 4-chloro-1-aminoindane (free base).
- Resolving Agent: N-Acetyl-L-Leucine (>99% purity).
- Solvent: Ethanol (absolute) and Water (deionized).

Step-by-Step Procedure

1. Salt Formation

- Charge a reaction vessel with 10.0 g (59.6 mmol) of racemic 4-chloro-1-aminoindane.
- Add 35 mL of Ethanol (3.5 vol). Heat to 60°C with mechanical stirring.
- In a separate vessel, dissolve 10.3 g (59.6 mmol, 1.0 eq) of N-Acetyl-L-Leucine in 25 mL of Ethanol at 60°C.
- Slowly add the hot acid solution to the amine solution over 15 minutes.
- Critical Step: Maintain temperature at 60°C for 30 minutes to ensure homogeneity.

2. Controlled Crystallization

- Cool the mixture linearly to 20°C over 4 hours (approx. 10°C/hour). Rapid cooling traps the eutectics and lowers optical purity.
- Once turbidity is observed (approx. 45-50°C), seed with pure (S)-4-chloro-1-aminoindane-N-Acetyl-L-Leucine salt (if available) to induce preferential crystallization.
- Stir at 20°C for an additional 2 hours.

3. Isolation and Recrystallization

- Filter the white precipitate under vacuum.

- Wash: Wash the cake with 2 x 5 mL cold Ethanol.
- Analysis 1: Dry a small sample and check ee% by Chiral HPLC (see Section 5). If ee < 95%, proceed to recrystallization.
- Recrystallization: Dissolve the wet cake in Ethanol:Water (9:1 v/v) at reflux (approx. 5-7 volumes). Cool slowly to 0-5°C. Filter and dry.

4. Free-Basing (Liberation of Amine)

- Suspend the purified salt in Water (50 mL).
- Adjust pH to >12 using 20% NaOH solution.
- Extract with Methyl tert-butyl ether (MTBE) (3 x 30 mL).
- Dry organic layer over anhydrous
, filter, and concentrate in vacuo to yield (S)-4-chloro-1-aminoindane.

Protocol B: Enzymatic Kinetic Resolution (CAL-B)

This method is superior for small-to-medium scale (<100g) where high purity is required without multiple recrystallizations.

Mechanism

The lipase selectively acetylates the (R)-enantiomer (typically), leaving the (S)-amine as the unreacted free base.

Step-by-Step Procedure

- Setup: Dissolve 5.0 g racemic 4-chloro-1-aminoindane in 50 mL MTBE.
- Acyl Donor: Add 3.0 eq of Ethyl Acetate (or Isopropyl Acetate for faster kinetics).
- Enzyme Addition: Add 1.0 g of immobilized *Candida antarctica* Lipase B (e.g., Novozym 435).

- Incubation: Shake/stir at 30-40°C for 24-48 hours.
- Monitoring: Monitor reaction by HPLC. Stop when conversion reaches 50%.
- Workup:
 - Filter off the enzyme (can be reused).
 - The filtrate contains (S)-amine (free base) and (R)-acetamide.
 - Separation: Add 1M HCl to the filtrate. The (S)-amine moves to the aqueous phase as the hydrochloride salt; the (R)-acetamide remains in the organic phase.
 - Basify the aqueous phase (NaOH) and extract with MTBE to recover pure (S)-4-chloro-1-aminoindane.

Analytical Methods & Validation

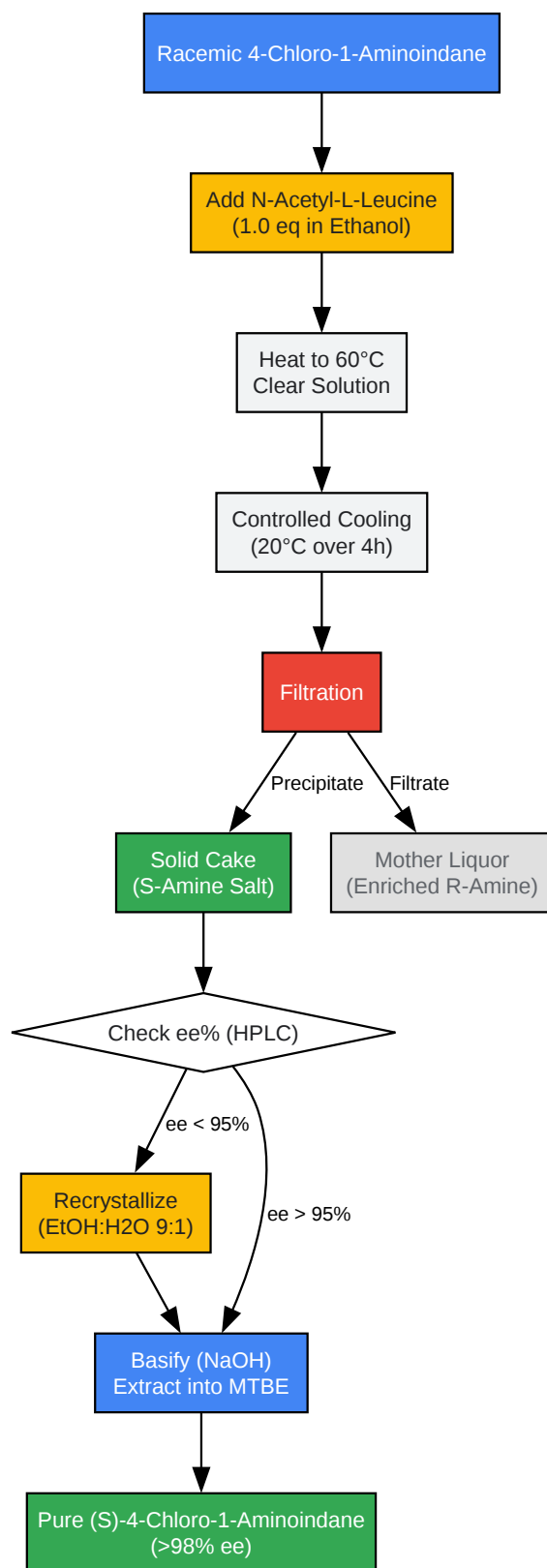
Chiral HPLC Conditions:

- Column: Daicel Chiralcel OD-H or AD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Indane absorption).
- Expected Retention: (S)-isomer typically elutes first on OD-H (verify with standard).

Data Summary Table:

Parameter	Chemical Resolution (N-Acetyl-L-Leucine)	Enzymatic Resolution (CAL-B)
Typical Yield (of theoretical)	35-40% (after recrystallization)	40-45%
Enantiomeric Excess (ee)	>98%	>99%
Scalability	Excellent (kg to ton scale)	Good (g to kg scale)
Cost Driver	Resolving Agent Recovery	Enzyme Cost

Process Workflow Diagram



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Caption: Workflow for the chemical resolution of 4-chloro-1-aminoindane using N-Acetyl-L-Leucine.

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